

Technical Guide: 5-Propylguaiacol – Biological Sources & Natural Occurrence[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Methoxy-5-propylphenol

CAS No.: 58539-27-8

Cat. No.: B3054153

[Get Quote](#)

Executive Summary

5-Propylguaiacol (CAS: 58539-27-8) is a rare isomeric phenolic compound distinct from its abundant regioisomer, 4-propylguaiacol (dihydroeugenol).[1] While 4-propylguaiacol is a primary monomer of lignin structure, the 5-propyl isomer typically arises through specific stress-induced metabolic pathways in resinous woods (e.g., *Aquilaria* spp.) or via thermodynamic rearrangement during thermal degradation (pyrolysis) of lignocellulosic biomass.[1]

This guide analyzes the specific biological matrices where 5-propylguaiacol occurs, distinguishing its origins from standard lignin monomers and outlining its relevance as a biomarker for high-value resins and a product of catalytic lignin valorization.[1]

Chemical Identity & Structural Distinctness[1][2][3]

To ensure experimental accuracy, researchers must distinguish 5-propylguaiacol from its isomers.[1] In standard lignocellulosic nomenclature, "propylguaiacol" often defaults to the 4-isomer; therefore, rigorous verification of the substitution pattern is required.

Feature	5-Propylguaiacol (Target)	4-Propylguaiacol (Common)
IUPAC Name	2-methoxy-5-propylphenol	2-methoxy-4-propylphenol
Common Name	5-Propylguaiacol	Dihydroeugenol / Coerulignol
CAS Number	58539-27-8	2785-87-7
Origin	Isomerization / Stress Metabolite	Primary Lignin Monomer
Substitution	Meta to phenol hydroxy	Para to phenol hydroxy

Structural Logic: The 5-position substitution is thermodynamically less favored in primary monolignol biosynthesis (which directs alkyl chains to the 4-position via coniferyl alcohol precursors).[1] Consequently, the presence of 5-propylguaiacol serves as a specific indicator of post-biosynthetic modification, thermal rearrangement, or catalytic isomerization.

Natural Occurrence & Biological Sources[1][4][5]

A. Aquilaria spp. (Agarwood/Gaharu)

The most significant biological (non-pyrolytic) source of 5-propylguaiacol is the resinous heartwood of *Aquilaria* trees (Thymelaeaceae), known as Agarwood or Gaharu.[1]

- Context: Agarwood formation is an immune response to physical injury or fungal infection (*Phialophora* spp.).[1] The tree produces a dark, dense resin to seal the wound.
- Occurrence Data: In solvent extracts of high-grade Gaharu, 5-propylguaiacol has been identified at relative concentrations of 0.11% – 0.23%.[1]
- Significance: Unlike standard wood constituents, its presence correlates with the complex "stress resin" profile, co-occurring with sesquiterpenes and chromones. It contributes to the warm, spicy, and balsamic olfactory notes of the incense.

B. Pyrolysis of Hardwood Lignin (Wood Smoke)

5-Propylguaiacol is a consistent, albeit minor, constituent of wood smoke condensates and liquid smoke flavorings.

- Mechanism: During the pyrolysis of hardwood (e.g., Oak, Hickory), lignin depolymerizes. While the bulk of the product is 4-propylguaiacol, high temperatures induce a Friedel–Crafts-like alkyl migration, shifting the propyl chain from the para (4) to the meta (5) position.[1]
- Tobacco Curing: In Kentucky Dark Fire-Cured Tobacco, 5-propylguaiacol is detected (approx. 0.03% of volatile fraction) as a direct result of the hardwood smoke used in the curing process, rather than being native to the tobacco leaf itself.[1]

C. "Lignin-First" Biorefinery Products

In modern drug development and green chemistry, 5-propylguaiacol is observed as a product of Reductive Catalytic Fractionation (RCF) of lignocellulose.[1]

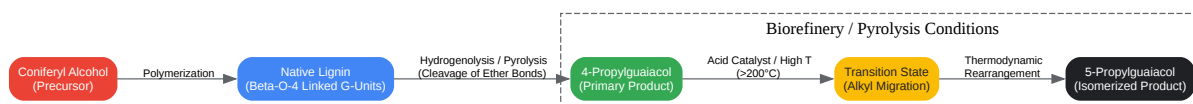
- Catalytic Pathway: When lignin is treated with heterogeneous catalysts (e.g., Ir/Nb₂O₅ or Zeolites) in the presence of hydrogen or alcohols, the primary 4-propylguaiacol units undergo isomerization.
- Yields: In catalytic systems optimizing for aromatics, 5-propylguaiacol can constitute 5–10% of the monomeric phenolic fraction, often serving as a marker for catalyst acidity (which promotes migration).

Formation Mechanisms & Pathways[1][6]

Understanding the formation of 5-propylguaiacol requires mapping the deviation from the standard Phenylpropanoid pathway.[1]

Diagram 1: Thermal & Catalytic Isomerization Pathway

This diagram illustrates how the abundant 4-propylguaiacol (Lignin G-unit) converts to the 5-propyl isomer under thermal or acid-catalytic stress.[1]



[Click to download full resolution via product page](#)

Caption: Mechanistic pathway showing the isomerization of the kinetic product (4-propyl) to the thermodynamic isomer (5-propyl).

Analytical Isolation Protocols

Detection of 5-propylguaiacol requires high-resolution separation due to the co-elution risk with 4-propylguaiacol and eugenol derivatives.

Protocol: GC-MS Identification in Natural Extracts

- Extraction:
 - Sample: 10g Pulverized Agarwood or Wood Smoke Condensate.
 - Solvent: Dichloromethane (DCM) or Supercritical CO₂.[\[1\]](#)
 - Method: Sonicate (30 min, <40°C) to prevent thermal artifacting during extraction.
- Derivatization (Optional but Recommended):
 - Silylate with BSTFA + 1% TMCS to improve peak shape and separation of isomers.
- GC-MS Parameters:
 - Column: DB-5ms or equivalent (5% phenyl-methylpolysiloxane), 30m x 0.25mm.[\[1\]](#)
 - Carrier Gas: Helium @ 1.0 mL/min.
 - Temp Program: 60°C (2 min) → 3°C/min → 240°C. Slow ramp is critical for isomer resolution.
- Identification Criteria (Self-Validating):
 - Retention Index (RI):
 - 4-Propylguaiacol: ~1360–1370 (DB-5)[\[1\]](#)

- 5-Propylguaiacol:~1384–1395 (DB-5)[1]
- Note: The 5-isomer typically elutes after the 4-isomer due to steric shielding of the hydroxyl group affecting volatility.[1]
- Mass Spectrum (EI, 70eV):
 - Molecular Ion: m/z 166.[2]
 - Base Peak: m/z 137 (Loss of ethyl group).[3]
 - Differentiation: Compare ratio of m/z 137 to m/z 166; 5-isomers often show subtle intensity differences in tropylium ion formation compared to 4-isomers.[1]

Implications for Drug Development

While currently a niche molecule, 5-propylguaiacol possesses properties relevant to pharmaceutical applications:

- **Antioxidant Activity:** Like other guaiacols, it acts as a radical scavenger. The steric position of the propyl group in the 5-position may alter lipid solubility and membrane interaction compared to the 4-isomer.[1]
- **Anti-Inflammatory Potential:** Phenolics from *Aquilaria* are studied for NF-κB inhibition.[1] The specific activity of the 5-isomer remains an open avenue for structure-activity relationship (SAR) studies, particularly as a more stable analog of eugenol.[1]
- **Bio-Sourcing:** For "natural" labeling in formulations, 5-propylguaiacol must be sourced from *Aquilaria* extracts or natural wood smoke condensates, as opposed to catalytic synthesis from lignin.[1]

References

- National Institute of Standards and Technology (NIST).5-Propylguaiacol - NIST Chemistry WebBook, SRD 69. [\[Link\]](#)[1][4]
- Leffingwell & Associates.Aroma Constituents of a Supercritical CO2 Extract of Kentucky Dark Fire-Cured Tobacco. [\[Link\]](#)

- Mucharromah, et al. Development of Gaharu Production Technology.[5] Proceeding of Gaharu Workshop, Bengkulu.[5] [[Link](#)]
- Liao, Y., et al. (2020). Development of 'Lignin-First' Approaches for the Valorization of Lignocellulosic Biomass. *Molecules*, 25(12), 2815.[6] [[Link](#)]
- Cao, Z., et al. (2022). Selective Hydrodeoxygenation of Lignin-Derived Phenols to Aromatics Catalyzed by Nb₂O₅-Supported Iridium.[1] *ACS Omega*. [[Link](#)][1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 5963-51-9(Benzene, 1,1'-(1,2-ethanediyl)bis[3,4-dimethoxy-]) | [Kuuja.com](https://www.kuuja.com) [[kuuja.com](https://www.kuuja.com)]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. [epdf.pub](#) [[epdf.pub](#)]
- 4. 5-propylguaiaicol [webbook.nist.gov]
- 5. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- 6. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Technical Guide: 5-Propylguaiaicol – Biological Sources & Natural Occurrence[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3054153/docs#technical-guide-5-propylguaiaicol-biological-sources-natural-occurrence-1>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)